

# Fast Yellow AB chemical structure and properties

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## Compound of Interest

Compound Name: Fast Yellow AB

Cat. No.: B1208955

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## Fast Yellow AB: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Fast Yellow AB**, also known as Acid Yellow 9, is an azo dye that was historically used as a food colorant under the E number E105. Due to toxicological concerns, its use in food products is now prohibited in Europe and the United States.<sup>[1][2]</sup> Despite its delisting as a food additive, **Fast Yellow AB** remains a compound of interest in various scientific fields. It serves as a crucial analytical reference standard for the detection and quantification of azo dyes in consumer goods. Furthermore, its chemical properties make it a valuable model compound for environmental studies, particularly in the development of remediation technologies for textile and industrial wastewater. This guide provides an in-depth overview of the chemical structure, physicochemical properties, synthesis, and analytical methodologies related to **Fast Yellow AB**.

### Chemical Structure and Identification

**Fast Yellow AB** is an anionic monoazo dye characterized by the presence of two benzenesulfonic acid groups, which confer its water solubility. The molecule consists of two substituted benzene rings linked by an azo group (-N=N-).

DOT Script for Chemical Structure of **Fast Yellow AB**Caption: Chemical Structure of **Fast Yellow AB**.

Identifier	Value
IUPAC Name	2-amino-5-[(E)-(4-sulfophenyl)diazenyl]benzenesulfonic acid[3][4][5]
Synonyms	Fast Yellow, Acid Yellow, Food Yellow 2, C.I. 13015[1][3][4][5]
CAS Number	2706-28-7 (acid form)[1][4][6] 79873-36-2 (disodium salt)[7][8]
Molecular Formula	C <sub>12</sub> H <sub>11</sub> N <sub>3</sub> O <sub>6</sub> S <sub>2</sub> [3][4][9]
InChI Key	FPVGTPBMTFTMRT-UHFFFAOYSA-L[7]
SMILES	<chem>Nc1ccc(cc1OS(O)=O)/N=N/c2ccc(OS(O)=O)cc2</chem> [3]

## Physicochemical and Spectral Properties

**Fast Yellow AB** is a bright yellow, crystalline powder. Its key properties are summarized in the table below.

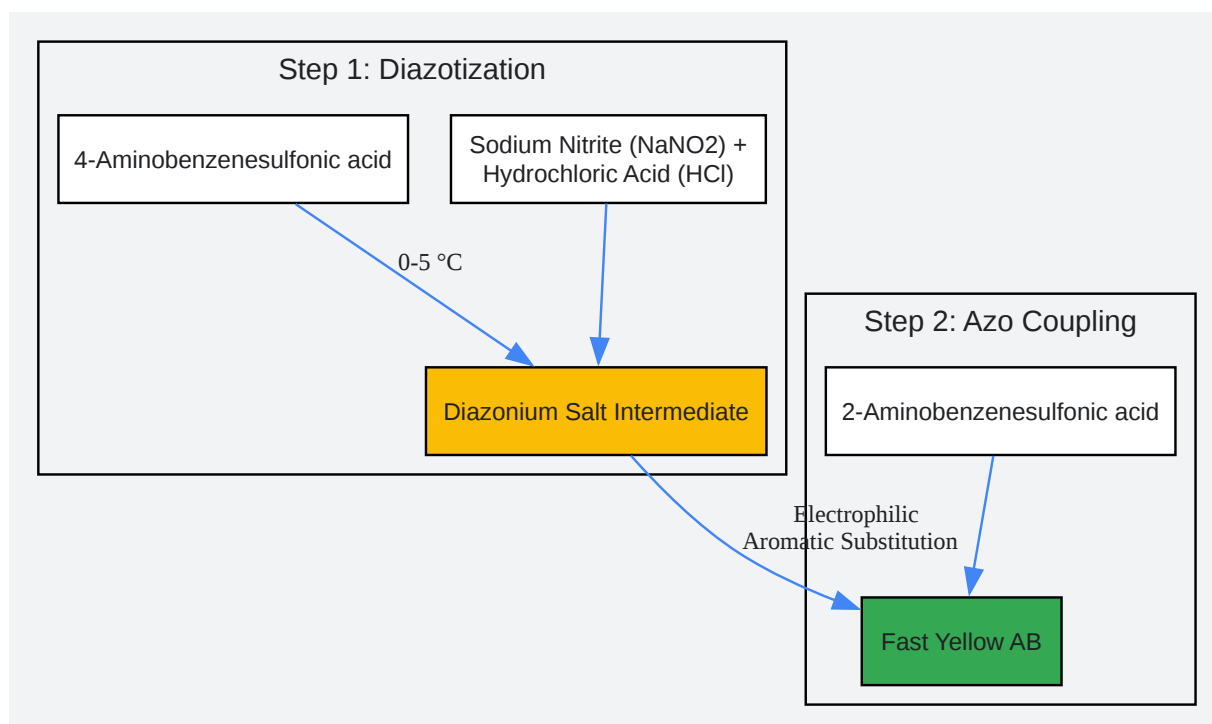
Property	Value
Molecular Weight	357.36 g/mol [3][4][9]
Melting Point	102-104 °C[9]
Solubility	Soluble in water and ethanol[9]
Physical Form	Fine crystalline powder[9]
UV-Vis λ <sub>max</sub>	~420 nm

## Experimental Protocols

### Synthesis of Fast Yellow AB

The synthesis of **Fast Yellow AB** is a classic example of a two-step azo dye synthesis involving diazotization and azo coupling.[7]

#### DOT Script for Synthesis Workflow of **Fast Yellow AB**



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Caption: Synthesis workflow of **Fast Yellow AB**.

#### Methodology:

- Diazotization of 4-aminobenzenesulfonic acid:
  - Dissolve 4-aminobenzenesulfonic acid (sulfanilic acid) and sodium carbonate in water, heating gently to facilitate dissolution.
  - Cool the solution to room temperature and add a solution of sodium nitrite in water.

- Chill the resulting mixture in an ice-water bath to maintain a temperature between 0-5 °C.
- Slowly add this mixture to a beaker containing hydrochloric acid over ice, ensuring the temperature does not exceed 5 °C. This reaction forms the 4-sulfobenzenediazonium chloride intermediate. The low temperature is critical to prevent the decomposition of the unstable diazonium salt.<sup>[7]</sup>
- Azo Coupling:
  - In a separate flask, dissolve 2-aminobenzenesulfonic acid in a sodium hydroxide solution.
  - Cool this solution in an ice-water bath.
  - Slowly add the previously prepared cold diazonium salt solution to the 2-aminobenzenesulfonic acid solution with constant stirring.
  - Maintain the mixture in the ice-water bath with stirring for an additional 10-15 minutes to ensure the completion of the coupling reaction.
- Isolation and Purification:
  - The crude **Fast Yellow AB** will precipitate out of the solution.
  - Collect the product by vacuum filtration.
  - Recrystallize the crude product from an appropriate solvent system, such as an ethanol/water mixture, to obtain the purified **Fast Yellow AB**.

## Analysis by High-Performance Liquid Chromatography (HPLC)

HPLC with a photodiode array (PDA) or UV-Vis detector is a common method for the identification and quantification of **Fast Yellow AB** in various matrices, such as food and beverage samples.

Methodology:

- Instrumentation: A standard HPLC system equipped with a pump, autosampler, column oven, and a PDA or UV-Vis detector.
- Column: A reversed-phase C18 column (e.g., 4.6 x 250 mm, 5  $\mu$ m particle size) is typically used.
- Mobile Phase: A gradient elution is often employed using a mixture of an aqueous buffer (e.g., 20 mM ammonium acetate at pH 6.8) and an organic solvent (e.g., methanol or acetonitrile).
- Flow Rate: A typical flow rate is 1.0 mL/min.
- Detection: The detector is set to monitor the absorbance at the  $\lambda_{\text{max}}$  of **Fast Yellow AB**, which is approximately 420 nm.
- Sample Preparation:
  - Liquid Samples (e.g., beverages): Degas carbonated samples by sonication. Dilute the sample with deionized water and filter through a 0.45  $\mu$ m syringe filter before injection.
  - Solid Samples (e.g., candies, powders): Dissolve a known weight of the sample in a suitable solvent, which may require heating or sonication. Centrifuge or filter the solution to remove any insoluble matter. Further dilution may be necessary to bring the analyte concentration within the calibration range.
- Quantification: Create a calibration curve by injecting standard solutions of **Fast Yellow AB** at known concentrations. The concentration of **Fast Yellow AB** in the sample can then be determined by comparing its peak area to the calibration curve.

## Applications

- Analytical Standard: **Fast Yellow AB** is used as a reference standard for the quantification of azo dyes in various consumer products, including drinks and candies, using techniques like reversed-phase HPLC with photodiode array detection and high-performance thin-layer chromatography (HPTLC).

- pH Indicator: Due to its ability to change color in response to varying pH levels, it can be used as a pH indicator in titrations and other analytical chemistry applications.[7]
- Environmental Science: As a representative water-soluble azo dye, **Fast Yellow AB** is a key compound in studies focused on the remediation of wastewater from textile and other industries. Its structural features, particularly the azo bond, are of central interest in the development of degradation technologies.[7]

## Safety and Toxicology

**Fast Yellow AB** is considered a harmful substance and is no longer permitted for use as a food dye in Europe and the USA.[1][3][4][5][9] Toxicological data has indicated potential health risks, and it has been implicated in non-atopic asthma.[1][3][9] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals includes the following hazard statements for **Fast Yellow AB**:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

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